

Technical Safety Guide: Butane-1,4-¹³C₂

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Compound of Interest

Compound Name: Butane-1,4-¹³C₂

Cat. No.: B1626772

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This technical guide provides an in-depth overview of the safety data for Butane-1,4-¹³C₂, a stable isotope-labeled form of 1,4-butanediol. The information presented is crucial for researchers, scientists, and drug development professionals to ensure safe handling, storage, and use of this compound in experimental settings. While the isotopic labeling does not significantly alter the chemical hazards compared to the unlabeled compound, it is essential to handle it with the same precautions.

Section 1: Chemical Identification and Properties

Butane-1,4-¹³C₂ is chemically known as (1,4-¹³C₂)butane-1,4-diol. Its primary use in research is as a tracer in metabolic studies and for the synthesis of labeled compounds in drug development.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(1,4- ¹³ C ₂)butane-1,4-diol[1]
Synonyms	1,4-Butanediol-1,4- ¹³ C ₂ , 1,4-Butylene glycol- ¹³ C ₂ , Tetramethylene glycol- ¹³ C ₂ [1][2]
CAS Number	79864-96-3[1]
Molecular Formula	C ₂ ¹³ C ₂ H ₁₀ O ₂
Molecular Weight	92.11 g/mol [1]
InChI Key	WERYXYBDKMZEQL-CQDYUVAPSA-N[1]
SMILES	C(C[13CH2]O)[13CH2]O[1]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid
Appearance	Colorless, clear liquid[3]
Odor	Little to no odor[3]
Boiling Point	228 °C[4]
Melting Point	20.1 °C
Flash Point	> 121 °C (open cup)[4]
Autoignition Temperature	350 °C[4]
Vapor Pressure	0.0105 mmHg at 25 °C[4]
Vapor Density	3.1 (Air = 1)[4]
Density	1.017 g/cm ³ [4]
Solubility in Water	Miscible (> 100 g/L at 20 °C)[3][4]
n-octanol/water partition coefficient	-0.83[4]

Section 2: Hazard Identification and Toxicological Data

Butane-1,4-¹³C₂ shares the same hazard profile as its unlabeled counterpart, 1,4-butanediol. The primary hazards are acute oral toxicity and central nervous system (CNS) depression.[2][3][5]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2][5]
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness[2][5]

Signal Word:Warning[2][5]

Table 4: Toxicological Data (for 1,4-Butanediol)

Test	Species	Route	Value
LD50	Rat	Oral	1500 mg/kg[4]
LD50	Rat	Dermal	> 5000 mg/kg[4]
LC50	Rat	Inhalation	> 5100 mg/m ³ (4 hr)[4]

Summary of Toxicological Effects:

- Acute Effects: Harmful if swallowed.[2][5] Ingestion can lead to CNS depression, causing symptoms such as drowsiness, dizziness, nausea, and headache.[3][4] In severe cases, it can lead to convulsions, coma, and respiratory failure.[3][4] Inhalation of high concentrations of vapor may also cause narcotic effects.[5]
- Chronic Effects: Currently not classified as carcinogenic, mutagenic, or a reproductive toxicant.[5]

Section 3: Handling, Storage, and Emergency Procedures

Table 5: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Recommendation
Engineering Controls	Use only in well-ventilated areas, preferably under a chemical fume hood.[2][6] Ensure an emergency eyewash station and safety shower are readily accessible.[4]
Eye/Face Protection	Wear chemical safety goggles with side protection.[5]
Skin Protection	Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat.[5]
Respiratory Protection	If ventilation is inadequate or vapors/mists are generated, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.[2][5]
General Hygiene	Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[2]

Table 6: Storage and Disposal

Condition	Recommendation
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][5] Keep away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents, acids, and metals.[3][4] Recommended storage temperature: 4 °C.[5]
Disposal	Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2] Do not allow the product to enter drains.[2]

Table 7: First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor immediately if you feel unwell.[2] Rinse mouth. Do not induce vomiting.[2]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2] Call a POISON CENTER or doctor if you feel unwell. [2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[6] Seek medical attention if irritation develops.[3]
Eye Contact	Rinse cautiously with water for several minutes. [7] Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[3]

Section 4: Experimental Protocols and Visualizations

General Experimental Workflow

The following diagram outlines a standard workflow for handling Butane-1,4-¹³C₂ in a research setting, emphasizing safety and proper procedure.

Caption: General laboratory workflow for handling chemical reagents.

Metabolic Pathway and Mechanism of Action

1,4-Butanediol is metabolized in the body to gamma-hydroxybutyric acid (GHB), a known CNS depressant. This metabolic conversion is responsible for its physiological effects. The diagram below illustrates this simplified pathway.

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